

# 1-Methylimidazolidine-2-thione molecular weight and formula

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## Compound of Interest

Compound Name: 1-Methylimidazolidine-2-thione

Cat. No.: B080569

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## In-Depth Technical Guide: 1-Methylimidazolidine-2-thione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the physicochemical properties of **1-Methylimidazolidine-2-thione**, a compound of interest in various research and development domains.

## Physicochemical Data

The fundamental molecular characteristics of **1-Methylimidazolidine-2-thione** are summarized below. These properties are essential for experimental design, analytical method development, and computational modeling.

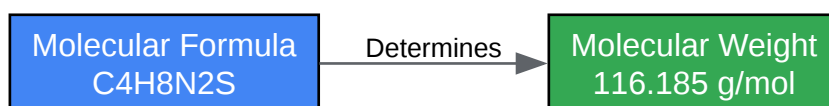
Property	Value	Source
Molecular Formula	C4H8N2S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	116.185 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Alternate Molecular Weight	116.19 g/mol	<a href="#">[2]</a>
CAS Registry Number	13431-10-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols and signaling pathway diagrams are beyond the scope of this technical guide, as they are application-specific and not intrinsic properties of the molecule itself. Researchers are encouraged to consult peer-reviewed literature for methodologies relevant to their specific field of inquiry.

## Logical Relationships

The relationship between the molecular formula and molecular weight is a foundational concept in chemistry. The molecular weight is derived from the sum of the atomic weights of the constituent atoms in the molecular formula.



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Caption: Derivation of Molecular Weight from Molecular Formula.

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## References

- 1. 1-Methylimidazolidine-2-thione | CymitQuimica [cymitquimica.com]
- 2. Methylethylenethiourea | C4H8N2S | CID 2733224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-Methylimidazolidine, 2-thione [webbook.nist.gov]
- To cite this document: BenchChem. [1-Methylimidazolidine-2-thione molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080569#1-methylimidazolidine-2-thione-molecular-weight-and-formula]

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